

Essential Safety and Logistical Information for Handling Citronellyl Isobutyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citronellyl isobutyrate

Cat. No.: B1585542

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides crucial safety protocols and logistical plans for the use of **Citronellyl isobutyrate**, a common fragrance and flavoring ingredient. Adherence to these guidelines is essential for maintaining a safe laboratory environment.

Chemical Identifier and Properties

Property	Value
CAS Number	97-89-2
Molecular Formula	C14H26O2
Appearance	Colorless to pale yellow liquid[1]
Odor	Fruity, floral, citrus[1]
Boiling Point	276 °C[1]
Flash Point	108 °C (Combustible Liquid)[1]

Hazard Identification and GHS Classification

Citronellyl isobutyrate is classified as causing skin irritation (Category 2) and eye irritation (Category 2A)[1]. The signal word for this chemical is "Warning"[1]. However, it's noteworthy

that a large number of reports indicate that this chemical does not meet the criteria for GHS hazard classification[2][3][4][5][6].

Personal Protective Equipment (PPE)

To ensure safety and minimize exposure, the following personal protective equipment is mandatory when handling **Citronellyl isobutyrate**:

- **Eye Protection:** Safety goggles or a face shield should be worn to protect against splashes[1][7].
- **Hand Protection:** Chemical-resistant gloves are required. While specific permeation data for **Citronellyl isobutyrate** is not readily available, nitrile gloves are generally recommended for work with esters and provide good splash protection. For prolonged or immersive contact, it is advisable to consult the glove manufacturer's resistance guide. Always inspect gloves for signs of degradation before use and replace them immediately if contamination occurs[1][8][9].
- **Skin and Body Protection:** A laboratory coat, long pants, and closed-toe shoes must be worn to prevent skin contact[7][10]. For tasks with a higher risk of splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** Use in a well-ventilated area, such as a chemical fume hood, is crucial to avoid inhalation of vapors[1][7][11]. If ventilation is inadequate, a respirator may be required[1].

Operational and Handling Plan

Storage:

- Store in a cool, dry, well-ventilated area away from heat, open flames, and strong oxidizing agents[1].
- Keep containers tightly closed when not in use[1].
- Flammable liquid storage cabinets are recommended[7][10].

Handling:

- Avoid contact with skin and eyes[1].
- Do not inhale vapors[1].
- As a combustible liquid, it should not be heated with an open flame. Use heating mantles, water baths, or other controlled heating sources[1][11].
- Ground and bond containers when transferring large volumes to prevent static discharge[7][11].

First Aid Measures:

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[1].
- After skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash it before reuse[1].
- After inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention[1].
- After ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical advice if feeling unwell[1].

Disposal Plan

Contaminated materials and waste containing **Citronellyl isobutyrate** must be disposed of in accordance with local, state, and federal regulations.

Laboratory-Scale Disposal:

- Waste Collection: Collect waste **Citronellyl isobutyrate** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed container. Do not mix with incompatible wastes[12][13].
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Citronellyl isobutyrate**"[12].

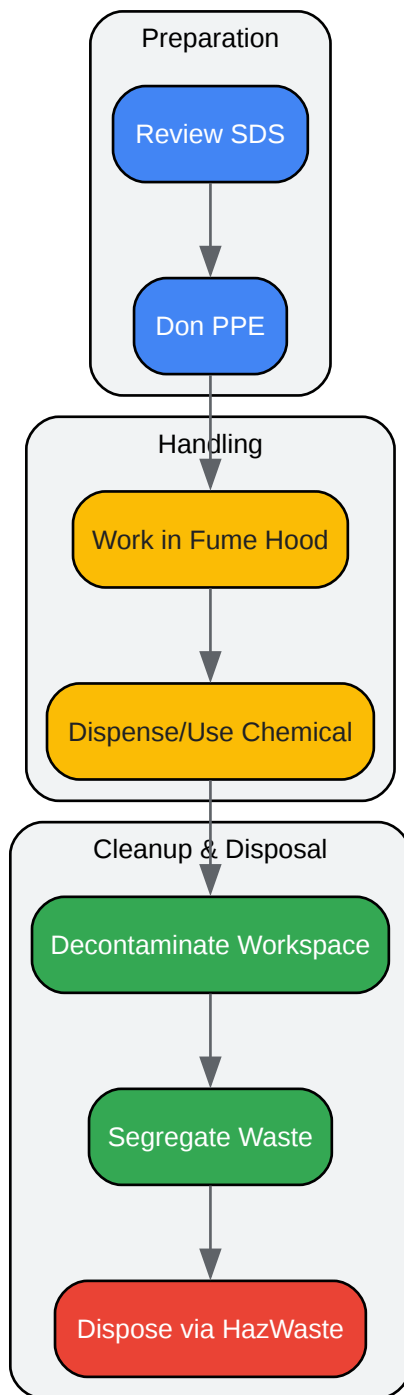
- **Storage of Waste:** Store the sealed waste container in a designated hazardous waste accumulation area, away from general laboratory traffic and ignition sources.
- **Disposal:** Arrange for pickup and disposal by a licensed hazardous waste disposal company[12]. Do not dispose of **Citronellyl isobutyrate** down the drain or in the regular trash[14][15].

Spill Response:

- In case of a small spill, absorb the liquid with an inert material such as sand, earth, or vermiculite[1].
- Collect the absorbed material and place it in a sealed container for disposal as hazardous waste[1].
- Ensure the area is well-ventilated during cleanup.
- For large spills, evacuate the area and contact your institution's environmental health and safety department.

Safe Handling Workflow for **Citronellyl Isobutyrate**

Safe Handling Workflow for Citronellyl Isobutyrate



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Caption: A logical workflow for the safe handling of **Citronellyl isobutyrate**.

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